

Step-by-step guide to using Butyramidine hydrochloride in the lab

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Compound of Interest

Compound Name: Butyramidine hydrochloride

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Butyramidine Hydrochloride: A Guide for Laboratory Use

Abstract

Butyramidine hydrochloride is a chemical reagent primarily utilized in synthetic organic chemistry. While its applications in biological research and drug development are not well-documented, this guide provides a summary of its known uses, chemical properties, and safety protocols. Due to the limited availability of data on its biological activity, this document will focus on its established applications and handling procedures.

Introduction

Butyramidine hydrochloride, with the chemical formula $C_4H_{11}ClN_2$, is the hydrochloride salt of butyramidine. It is recognized as a useful reagent in organic synthesis, particularly in the preparation of pyrimidine derivatives[1]. While the core structure is related to butyric acid, a known short-chain fatty acid with biological activity, and its amide form, butyramide, the specific biological functions of **Butyramidine hydrochloride** are not extensively described in scientific literature.

This document aims to provide researchers, scientists, and drug development professionals with a concise overview of the available information on **Butyramidine hydrochloride**, with a strong emphasis on safe laboratory practices.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Butyramidine hydrochloride** is presented in the table below.

Property	Value
CAS Number	3020-81-3
Molecular Formula	C ₄ H ₁₁ ClN ₂
Molecular Weight	122.60 g/mol
Appearance	Off-white solid
Melting Point	107-108 °C
Solubility	Slightly soluble in methanol and water

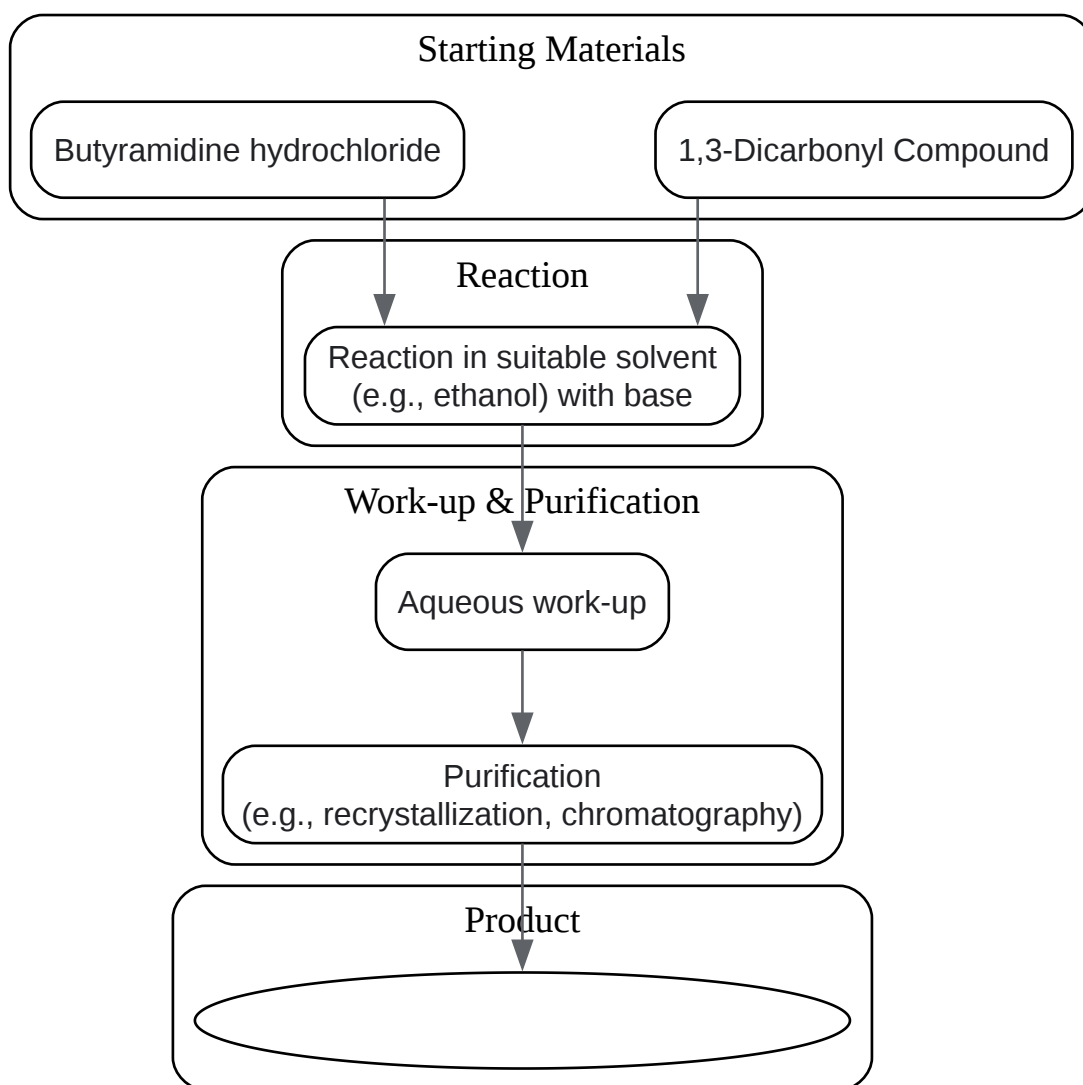
Applications in the Laboratory

The primary documented application of **Butyramidine hydrochloride** is in the field of organic chemistry.

Organic Synthesis

Butyramidine hydrochloride serves as a precursor in the synthesis of substituted pyrimidines[1]. The amidine group is a key functional group that can participate in cyclization reactions to form heterocyclic compounds.

Experimental Workflow for Synthesis of Pyrimidine Derivatives



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Caption: General workflow for the synthesis of pyrimidine derivatives.

Biological Activity and Considerations

There is a significant lack of published data on the biological activity, mechanism of action, and potential therapeutic applications of **Butyramidine hydrochloride**.

It is important to distinguish **Butyramidine hydrochloride** from related compounds:

- Butyramide: The amide of butyric acid. Some derivatives of butyramide have shown potential as anticonvulsive agents and inhibitors of histone deacetylases (HDACs). However, one

study indicated that butyramide itself was not very effective in inducing differentiation in neuroblastoma cell lines when compared to other butyrate analogs.

- Butalamine hydrochloride: This compound has been described as a smooth muscle relaxant that functions by interfering with calcium ion channels. However, it is crucial to note that this is a distinct chemical entity, and its mechanism should not be extrapolated to **Butyramidine hydrochloride** without evidence.

Researchers interested in the potential biological effects of **Butyramidine hydrochloride** should consider performing initial screening assays to determine any cytotoxic, enzymatic, or cellular effects.

Safety and Handling

Butyramidine hydrochloride should be handled with care in a laboratory setting. Always consult the Safety Data Sheet (SDS) before use.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat.

Handling and Storage

- Handling: Avoid creating dust. Use in a well-ventilated area or under a fume hood. Wash hands thoroughly after handling.
- Storage: Keep in a tightly closed container in a cool, dry, and well-ventilated place.

First Aid Measures

- If Inhaled: Move the person to fresh air.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.

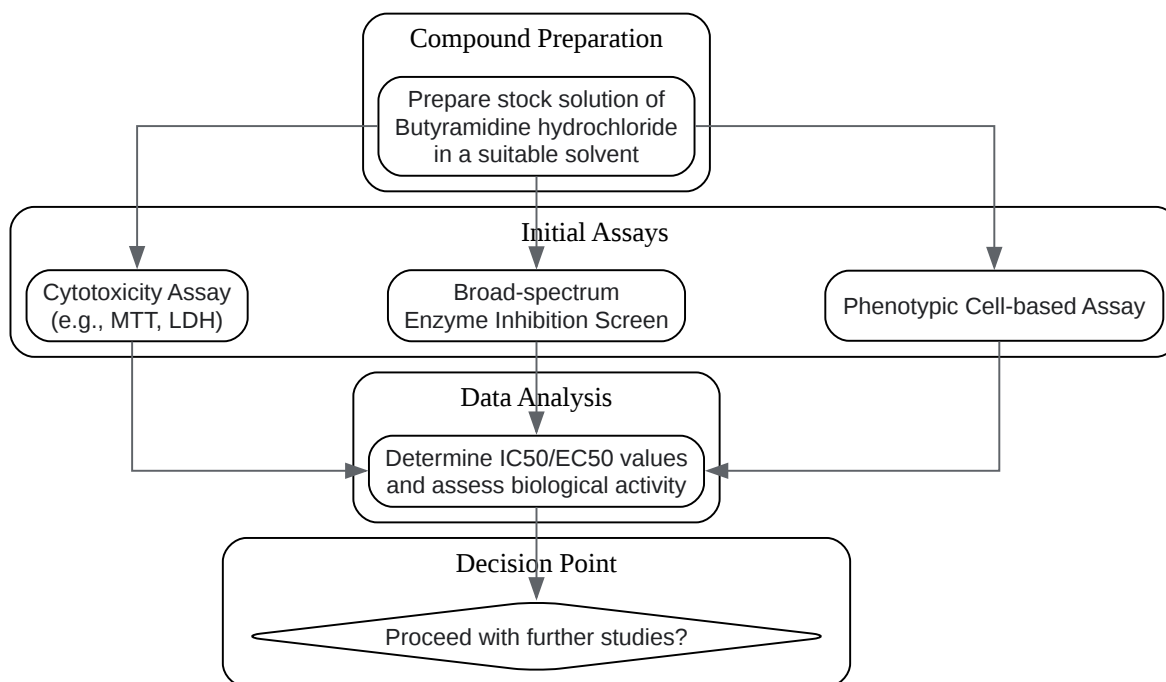
- If Swallowed: Rinse mouth with water. Do not induce vomiting.

Protocols

Due to the absence of established biological applications for **Butyramidine hydrochloride** in the scientific literature, detailed experimental protocols for its use in areas such as enzyme inhibition assays or cell-based assays cannot be provided at this time. Researchers wishing to investigate the biological properties of this compound will need to develop and validate their own experimental procedures.

A generic workflow for initial screening of a novel compound is suggested below.

Workflow for Preliminary Biological Screening



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Caption: A general workflow for the initial biological screening of a compound.

Conclusion

Butyramidine hydrochloride is a chemical reagent with a defined role in organic synthesis. Its potential applications in biological research, particularly in drug development, remain largely unexplored. The information provided in this guide is intended to support its safe handling and use in its established chemical applications. Further research is required to elucidate any biological activities and mechanisms of action of this compound. Researchers are encouraged to exercise caution and to develop rigorous, validated protocols for any new biological investigations of **Butyramidine hydrochloride**.

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References

- 1. Butyramidine hydrochloride | 3020-81-3 [chemicalbook.com]
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